

Navigating the Research Landscape of 13-Oxo-Octadecadienoic Acids: A Technical Guide

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Compound of Interest

Compound Name: 13-Oxo-6(Z),9(Z)-octadecadienoic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, biological significance, and experimental considerations for **13-oxo-6(Z),9(Z)-octadecadienoic acid** and its more extensively studied isomer, 13-oxo-9(Z),11(E)-octadecadienoic acid. This document is intended to serve as a valuable resource for researchers investigating the therapeutic potential of these oxidized fatty acids.

Commercial Availability and Physicochemical Properties

While both isomers of 13-oxo-octadecadienoic acid are available for research purposes, their market presence differs significantly. The 9(Z),11(E) isomer is more readily accessible from a wider range of chemical suppliers, suggesting a greater historical and ongoing research interest. The 6(Z),9(Z) isomer, while commercially available, is offered by a more select group of specialized lipid suppliers.

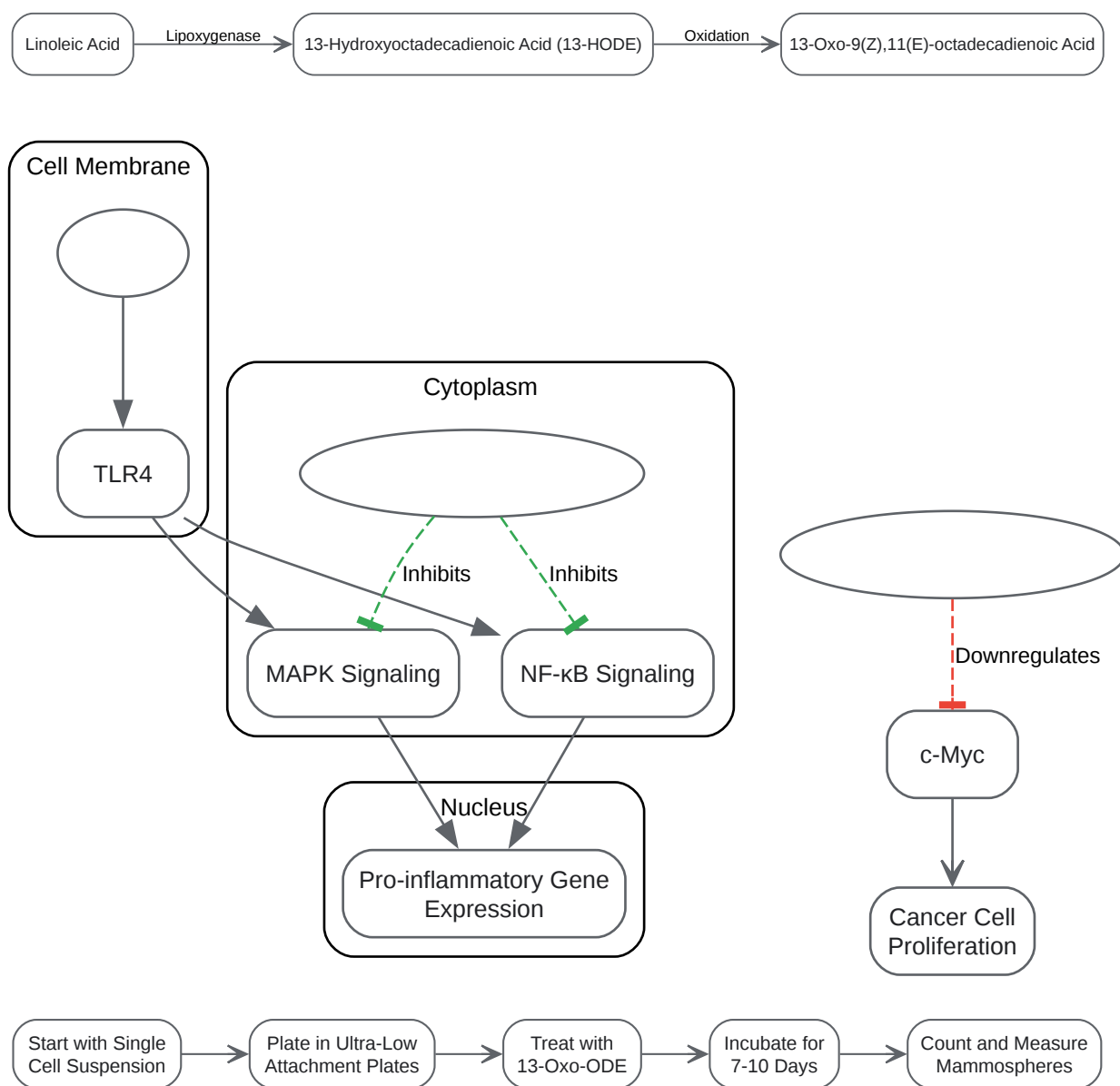
Below is a summary of the key physicochemical properties and commercial availability of both isomers.

Property	13-Oxo-6(Z),9(Z)-octadecadienoic acid	13-Oxo-9(Z),11(E)-octadecadienoic acid
Synonyms	6(Z),9(Z)-13-KODE	13-KODE, 13-oxo-ODE
CAS Number	1802047-22-8[1]	54739-30-9
Molecular Formula	C ₁₈ H ₃₀ O ₃ [1]	C ₁₈ H ₃₀ O ₃ [2]
Molecular Weight	294.43 g/mol [1]	294.4 g/mol [2]
Purity	Typically >98%[1]	Typically ≥98%
Storage	Freezer (-20°C or -80°C)[1]	Freezer (-20°C or -80°C)
Supplied As	In solution (e.g., ethanol)[1]	In solution (e.g., ethanol) or as a solid
Select Suppliers	Larodan[1], MedchemExpress[3]	Cayman Chemical, Larodan, BIORLAB, CymitQuimica, BioCrick

Synthesis and Biosynthesis

The disparity in commercial availability may be linked to the complexities of chemical synthesis. The synthesis of a related compound, 13-oxo-(Z)-9-octadecenoic acid, has been achieved via a Z-selective Wittig reaction, though with low yields.[4] This suggests that the stereospecific synthesis of the 6(Z),9(Z) isomer may present significant challenges.

In biological systems, the 13-oxo-9(Z),11(E) isomer is a downstream metabolite of linoleic acid. Linoleic acid is first converted to 13-hydroxyoctadecadienoic acid (13-HODE) by lipoxygenase enzymes.[5] Subsequently, 13-HODE is oxidized to 13-oxo-9(Z),11(E)-octadecadienoic acid.[5]



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